

Molar mass and density of Rubidium bromide

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Compound of Interest

Compound Name: *Rubidium bromide*

Cat. No.: *B3029768*

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An In-depth Technical Guide on the Molar Mass and Density of **Rubidium Bromide**

This technical guide provides a comprehensive overview of the molar mass and density of **Rubidium bromide** (RbBr). It is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work. This document outlines the key physical properties of **Rubidium bromide**, details the experimental protocols for their determination, and presents this information in a clear and accessible format.

Quantitative Data Summary

The physical properties of **Rubidium bromide** are summarized in the tables below. These values are critical for experimental design and theoretical calculations.

Table 1: Molar Mass of Rubidium Bromide

Parameter	Value	Reference
Molar Mass	165.372 g/mol	[1][2]
Molecular Weight	165.37 g/mol	[3]

Table 2: Density of Rubidium Bromide

Parameter	Value	Conditions	Reference
Density	3.350 g/cm ³	Standard state (25 °C, 100 kPa)	[1]
Density	3.35 g/mL	at 25 °C	[4][5]
Density	3350 kg/m ³	Not specified	[2]

Crystal Structure

Rubidium bromide typically crystallizes in a face-centered cubic lattice, adopting the NaCl (rock salt) structure.[1][2][6][7] The lattice constant has been reported to be 685 picometers.[1] This well-defined crystal structure is fundamental to its physical properties, including its density.

Experimental Protocols

Accurate determination of molar mass and density is crucial for the characterization of chemical compounds. The following sections detail the standard methodologies for these measurements as applicable to a solid compound like **Rubidium bromide**.

Determination of Molar Mass via Freezing Point Depression

One of the classical methods for determining the molar mass of a soluble solid is through the colligative property of freezing point depression.[8][9]

Principle: When a non-volatile solute is dissolved in a solvent, the freezing point of the solvent is lowered. This depression in the freezing point is directly proportional to the molal concentration of the solute. The relationship is given by the equation:

$$\Delta T_f = K_f \cdot m$$

where:

- ΔT_f is the freezing point depression.
- K_f is the cryoscopic constant of the solvent.

- m is the molality of the solution.

Methodology:

- **Solvent Selection:** A suitable solvent is chosen in which **Rubidium bromide** is soluble and which has a convenient freezing point and a known cryoscopic constant (K_f).
- **Determine the Freezing Point of the Pure Solvent:** A precisely weighed amount of the pure solvent is placed in a test tube. The solvent is cooled while being gently stirred, and the temperature is recorded at regular intervals until the solvent has completely frozen. A cooling curve is plotted (temperature vs. time), and the freezing point is determined from the plateau on the graph.
- **Prepare a Solution of Known Concentration:** A precisely weighed sample of **Rubidium bromide** is added to the weighed solvent. The mixture is stirred until the solute is completely dissolved.
- **Determine the Freezing Point of the Solution:** The solution is cooled in the same manner as the pure solvent, and its freezing point is determined from the cooling curve.
- **Calculation of Molar Mass:**
 - Calculate the freezing point depression (ΔT_f) by subtracting the freezing point of the solution from that of the pure solvent.
 - Calculate the molality (m) of the solution using the formula: $m = \Delta T_f / K_f$.
 - The number of moles of the solute (**Rubidium bromide**) can be determined by multiplying the molality by the mass of the solvent in kilograms.
 - Finally, the molar mass of **Rubidium bromide** is calculated by dividing the mass of the dissolved **Rubidium bromide** by the calculated number of moles.

Determination of Density via Liquid Displacement

The density of an irregularly shaped solid like powdered **Rubidium bromide** can be accurately determined using the liquid displacement method, based on Archimedes' principle.^{[10][11]}

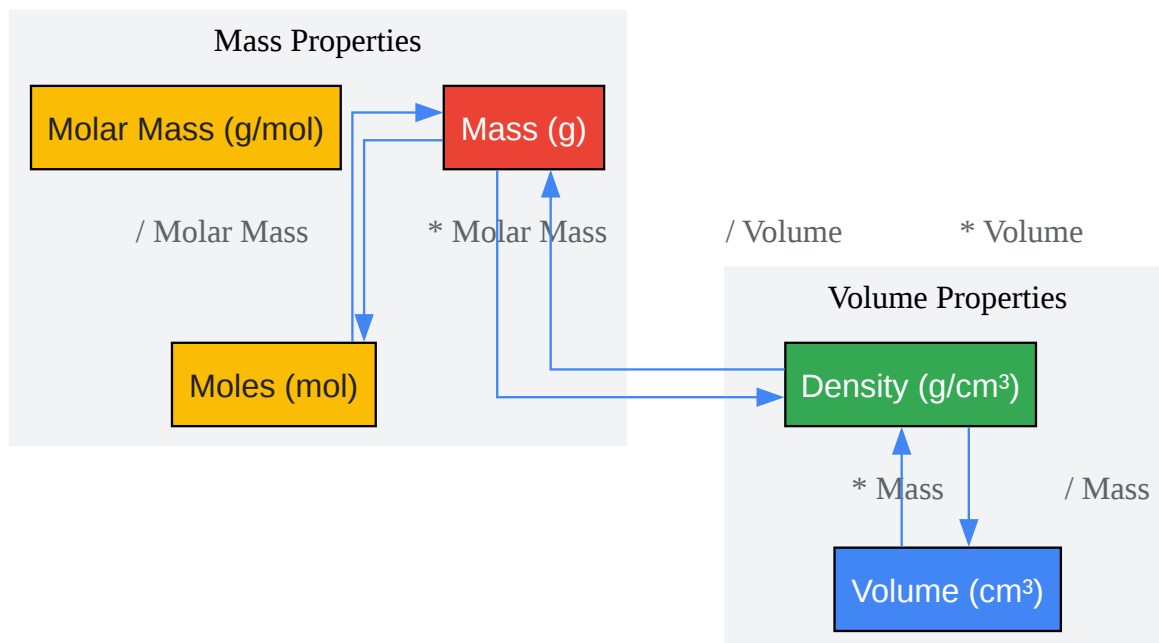
Principle: A solid submerged in a liquid displaces a volume of liquid equal to its own volume. By measuring the mass of the solid and its displaced volume, the density can be calculated.

Methodology:

- Mass Measurement: A sample of **Rubidium bromide** is accurately weighed using an analytical balance. Let this mass be M .
- Volume Measurement by Displacement:
 - A graduated cylinder is partially filled with a liquid in which **Rubidium bromide** is insoluble (e.g., a non-polar organic solvent). The initial volume of the liquid (V_1) is recorded.
 - The weighed **Rubidium bromide** sample is carefully added to the graduated cylinder, ensuring that it is fully submerged and that no air bubbles are trapped.
 - The new volume of the liquid (V_2) is recorded.
- Calculation of Density:
 - The volume of the **Rubidium bromide** sample (V) is the difference between the final and initial liquid levels: $V = V_2 - V_1$.
 - The density (ρ) is then calculated using the formula: $\rho = M / V$.

Logical Relationships

The fundamental relationship between molar mass, mass, moles, density, and volume is a cornerstone of chemical calculations. The following diagram illustrates this logical workflow.



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Caption: Relationship between Mass, Volume, and Molar Properties.

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